

challenges with DL-5-Hydroxylysine hydrochloride insolubility in DMSO

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Compound of Interest

Compound Name: *DL-5-Hydroxylysine hydrochloride*

Cat. No.: *B555914*

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Technical Support Center: DL-5-Hydroxylysine Hydrochloride

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering challenges with **DL-5-Hydroxylysine hydrochloride**, particularly its insolubility in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is **DL-5-Hydroxylysine hydrochloride** and what is its primary application in research?

DL-5-Hydroxylysine hydrochloride is a racemic mixture of the D- and L-enantiomers of 5-hydroxylysine.^[1] It is an endogenous metabolite and a post-translationally modified form of the amino acid lysine, primarily found in collagen.^[2] In research, it is often used as a potential marker for radical-induced protein oxidation and to study collagen structure and stability.^{[1][2]}
^[3]

Q2: I am having trouble dissolving **DL-5-Hydroxylysine hydrochloride** in DMSO. Is it soluble in DMSO?

No, **DL-5-Hydroxylysine hydrochloride** is consistently reported as insoluble in DMSO.^{[1][4][5]}
^[6] It is crucial to select an appropriate alternative solvent for your experiments.

Q3: Why is **DL-5-Hydroxylysine hydrochloride** insoluble in DMSO?

Some sources suggest that the solubility of compounds in DMSO can be reduced by the presence of moisture.[1][4] Since DMSO is hygroscopic (readily absorbs moisture from the air), using old or improperly stored DMSO might contribute to insolubility issues with various compounds. However, the inherent chemical structure of **DL-5-Hydroxylysine hydrochloride** is the primary reason for its poor solubility in DMSO.

Q4: What are the recommended solvents for dissolving **DL-5-Hydroxylysine hydrochloride**?

Water and phosphate-buffered saline (PBS) are the recommended solvents.[3][7] It is soluble in water at concentrations up to 50 mg/mL and in PBS (pH 7.2) at concentrations of at least 10 mg/mL.[3][7] Some sources also indicate slight solubility in methanol.[8][9]

Q5: How should I prepare a stock solution of **DL-5-Hydroxylysine hydrochloride**?

Based on its solubility profile, it is recommended to prepare stock solutions in aqueous buffers like water or PBS. For example, to prepare a 10 mg/mL stock solution, you can dissolve 10 mg of **DL-5-Hydroxylysine hydrochloride** in 1 mL of sterile water or PBS (pH 7.2). Sonication may be recommended to aid dissolution.[6]

Troubleshooting Guide: Insolubility of DL-5-Hydroxylysine Hydrochloride

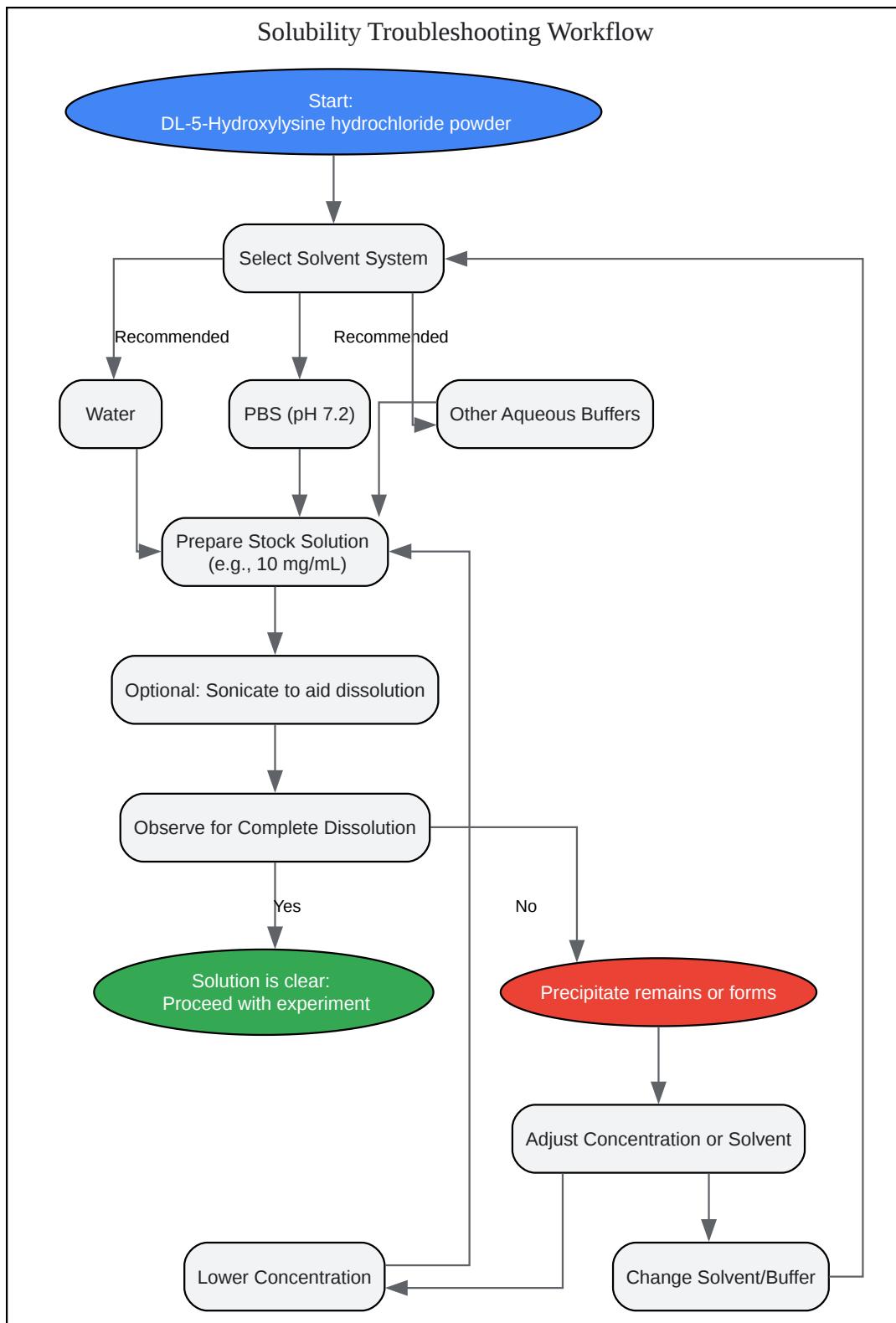
This guide provides a systematic approach to troubleshoot solubility issues with **DL-5-Hydroxylysine hydrochloride**.

Problem: Precipitate forms or powder does not dissolve when adding DMSO.

- Root Cause: **DL-5-Hydroxylysine hydrochloride** is not soluble in DMSO.
- Solution: Do not use DMSO as a solvent. Switch to an aqueous solvent like sterile water or PBS (pH 7.2).

Experimental Workflow for Solubility Testing

The following workflow can be used to determine the optimal solvent and concentration for your experiment.



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Caption: A workflow diagram for troubleshooting the solubility of **DL-5-Hydroxylysine hydrochloride**.

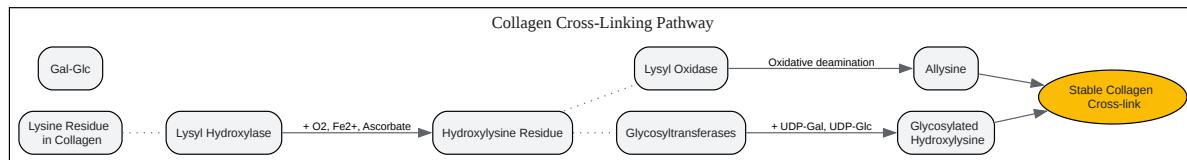
Quantitative Solubility Data

The following table summarizes the solubility data for **DL-5-Hydroxylysine hydrochloride** in various solvents.

Solvent	Concentration	Molarity (approx.)	Notes	Reference(s)
DMSO	Insoluble	N/A	Not a recommended solvent.	[1][4][5][6]
Water	40 mg/mL	201.35 mM	[5]	
Water	50 mg/mL	251.69 mM	[3]	
PBS (pH 7.2)	≥10 mg/mL	≥50.34 mM	[7]	
Methanol	Slightly Soluble	N/A	[8][9]	
Ethanol	Insoluble	N/A	[1][5]	

Role in Collagen Cross-Linking

DL-5-Hydroxylysine is a precursor for the formation of cross-links in collagen, which are essential for the stability and mechanical strength of connective tissues. The hydroxyl group of hydroxylysine serves as an attachment site for carbohydrate units (galactose and glucose) and is crucial for the formation of stable intermolecular cross-links.



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Caption: Simplified signaling pathway of collagen cross-linking involving hydroxylysine.

Detailed Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL Stock Solution of **DL-5-Hydroxylysine hydrochloride** in Water

- Materials:
 - **DL-5-Hydroxylysine hydrochloride** powder
 - Sterile, nuclease-free water
 - Sterile microcentrifuge tubes or vials
 - Calibrated analytical balance
 - Vortex mixer
 - Sonicator (optional)

• Procedure:

1. Weigh out 10 mg of **DL-5-Hydroxylysine hydrochloride** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube.
2. Add 1 mL of sterile, nuclease-free water to the tube.

3. Vortex the tube for 30-60 seconds to facilitate dissolution.
4. Visually inspect the solution for any undissolved particles.
5. If particles remain, sonicate the tube in a water bath sonicator for 5-10 minutes, or until the solid is completely dissolved.
6. The resulting solution is a 10 mg/mL stock solution.
7. For long-term storage, it is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C. For short-term use, the solution can be stored at 4°C for a few days. Always refer to the manufacturer's datasheet for specific storage recommendations.

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